TPOP146: Comprehensive Safety and Disposal Procedures

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Compound of Interest		
Compound Name:	*TPOP146*	
Cat. No.:	*B15572498*	Get Quote

Essential Safety and Logistical Information for **TPOP146** (CAS: 2018300-62-2)

This document provides detailed procedural guidance for the safe handling and disposal of **TPOP146**, a potent and selective CBP/p300 bromodomain inhibitor. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper environmental stewardship.

Physicochemical and Biological Properties

TPOP146 is a solid powder utilized in research as a selective inhibitor of the bromodomains of the histone acetyltransferases CBP and p300. Its key properties are summarized below.

Property	Value	Source
CAS Number	2018300-62-2	[1][2][3]
Molecular Formula	C27H35N3O5	[3][4]
Molecular Weight	481.58 g/mol	[3][4]
Appearance	Solid powder	[3]
Solubility	DMSO: 10 mM	[3]
Storage (Solid)	-20°C for 12 months; 4°C for 6 months	[3]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[3]
Binding Affinity (Kd)	CBP: 134 nM; BRD4: 5.02 μM	[5]

Proper Disposal Procedures

While some suppliers indicate that **TPOP146** is not classified as a hazardous substance or mixture, it is imperative to follow rigorous disposal protocols to minimize environmental impact and ensure workplace safety.[1] Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Step-by-Step Disposal Protocol:

- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.

- Waste Segregation:

  - Solid Waste: Collect unused **TPOP146** powder and any contaminated disposable materials (e.g., weigh boats, pipette tips) in a designated, clearly labeled hazardous waste container.

  - Liquid Waste: Solutions of **TPOP146**, such as those in DMSO, should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other

solvent waste streams unless explicitly permitted by your institution's EHS guidelines.

- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name ("**TPOP146**"), the CAS number (2018300-62-2), and the approximate concentration and quantity.

- Storage of Waste: Store waste containers in a designated, secure area, away from incompatible materials, until collection by trained EHS personnel.

- Decontamination: Decontaminate all work surfaces and equipment that came into contact with **TPOP146** using an appropriate solvent (e.g., 70% ethanol), followed by a thorough cleaning with soap and water.

Experimental Protocols

The following is a representative experimental protocol for a cell viability assay using **TPOP146**, a common application for evaluating the effect of such inhibitors on cancer cell lines.
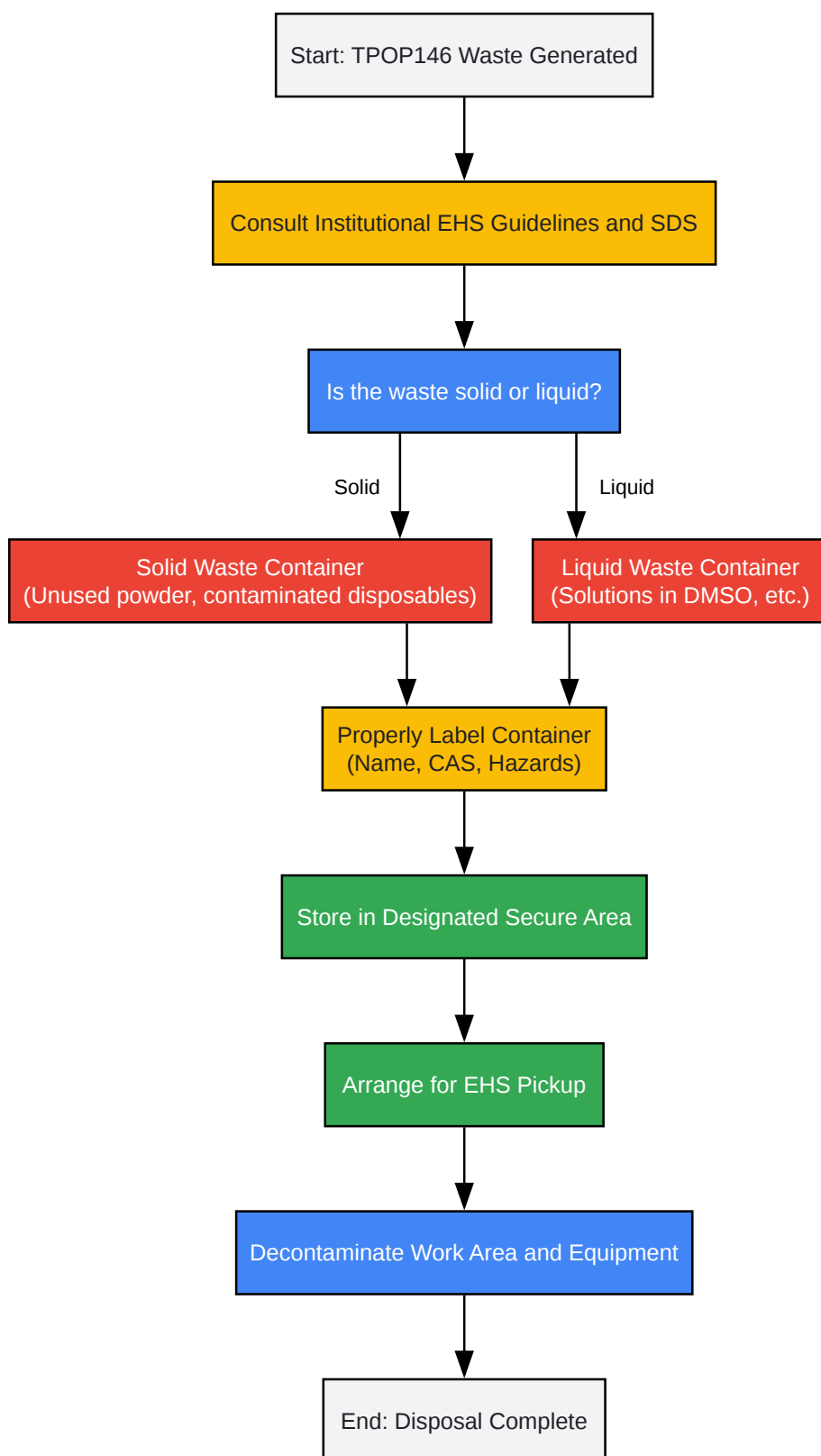
Protocol: Cell Viability (MTT) Assay

- Cell Seeding:

  - Culture cancer cells (e.g., HeLa) in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin.

  - Seed the cells in a 96-well plate at a density of 5,000 cells per well and allow them to adhere overnight.

- Compound Treatment:

  - Prepare a stock solution of **TPOP146** in DMSO.

  - Perform serial dilutions of the **TPOP146** stock solution in the culture medium to achieve the desired final concentrations.

  - Remove the existing medium from the wells and add 100 µL of the **TPOP146** dilutions. Include a vehicle-only (DMSO) control.

- Incubate the plate for 48 hours at 37°C in a humidified incubator with 5% CO2.

- MTT Assay:

  - Add 10 µL of MTT solution to each well to a final concentration of 0.45 mg/mL.

  - Incubate for 1 to 4 hours at 37°C, allowing viable cells to metabolize the MTT into formazan crystals.

  - Add 100 µL of a solubilization solution to each well to dissolve the formazan crystals.

  - Mix thoroughly to ensure complete solubilization.

- Data Acquisition:

  - Record the absorbance at 570 nm using a microplate reader.

  - Calculate the percentage of cell viability relative to the vehicle-treated control wells.
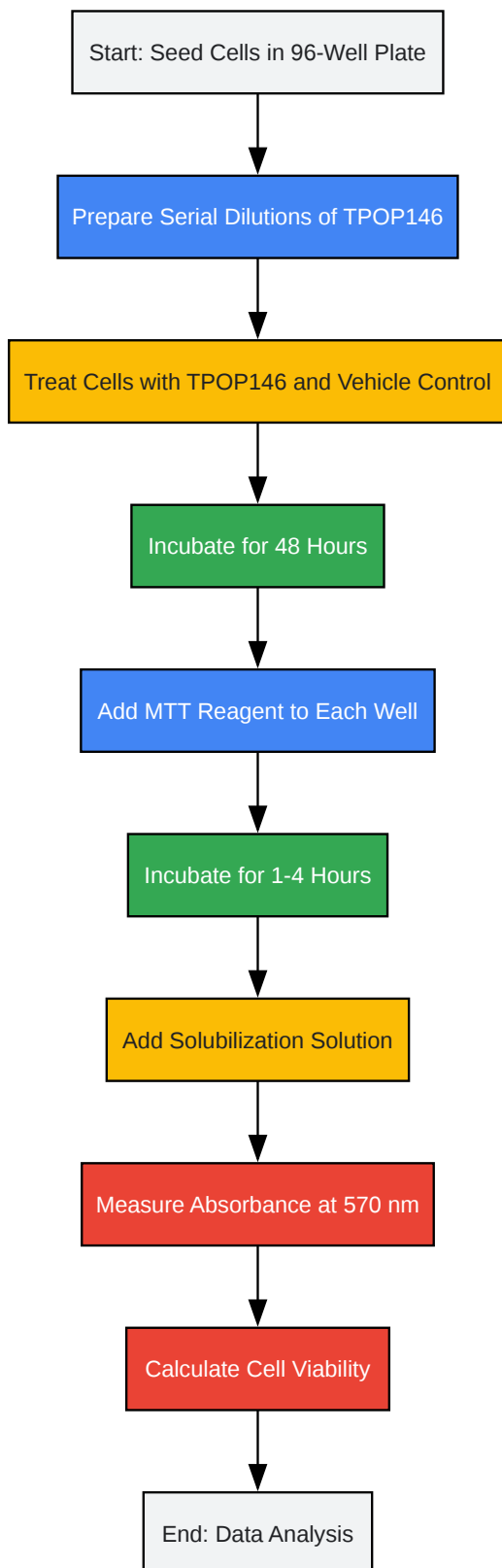
Visualized Workflows

Logical Relationship for **TPOP146** Disposal Decision-Making

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┌─────────────────────────────────┐
│   Start: TPOP146 Waste Generated │
└─────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────┐
│ Consult Institutional EHS Guidelines and SDS │
└─────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────┐
│   Is the waste solid or liquid?  │
└─────────────────────────────────┘
        Solid          Liquid
          │               │
          ▼               ▼
┌──────────────────┐ ┌──────────────────┐
│ Solid Waste      │ │ Liquid Waste     │
│ Container        │ │ Container        │
│ (Unused powder,  │ │ (Solutions in    │
│ contaminated     │ │ DMSO, etc.)      │
│ disposables)     │ │                  │
└──────────────────┘ └──────────────────┘
          │               │
          └───────┬───────┘
                  ▼
┌─────────────────────────────────┐
│   Properly Label Container       │
│   (Name, CAS, Hazards)           │
└─────────────────────────────────┘
                  │
                  ▼
┌─────────────────────────────────┐
│   Store in Designated Secure Area │
└─────────────────────────────────┘
                  │
                  ▼
┌─────────────────────────────────┐
│   Arrange for EHS Pickup         │
└─────────────────────────────────┘
                  │
                  ▼
┌─────────────────────────────────┐
│ Decontaminate Work Area and Equipment │
└─────────────────────────────────┘
                  │
                  ▼
┌─────────────────────────────────┐
│   End: Disposal Complete         │
└─────────────────────────────────┘
```

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Caption: **TPOP146** Disposal Workflow.

Experimental Workflow for a Cell Viability Assay

Start: Seed Cells in 96-Well Plate

↓

Prepare Serial Dilutions of TPOP146

↓

Treat Cells with TPOP146 and Vehicle Control

↓

Incubate for 48 Hours

↓

Add MTT Reagent to Each Well

↓

Incubate for 1-4 Hours

↓

Add Solubilization Solution

↓

Measure Absorbance at 570 nm

↓

Calculate Cell Viability

↓

End: Data Analysis

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Caption: Cell Viability Assay Workflow.

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